

# Application Notes and Protocols for the Scale-Up Synthesis of Vinyl Carbamates

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## Compound of Interest

Compound Name: Vinyl chloroformate

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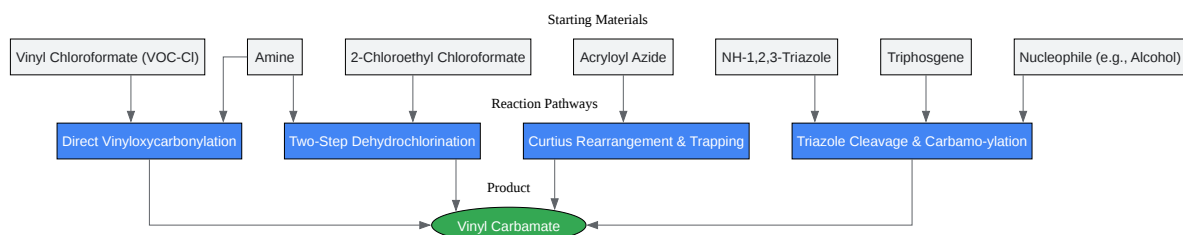
## Introduction

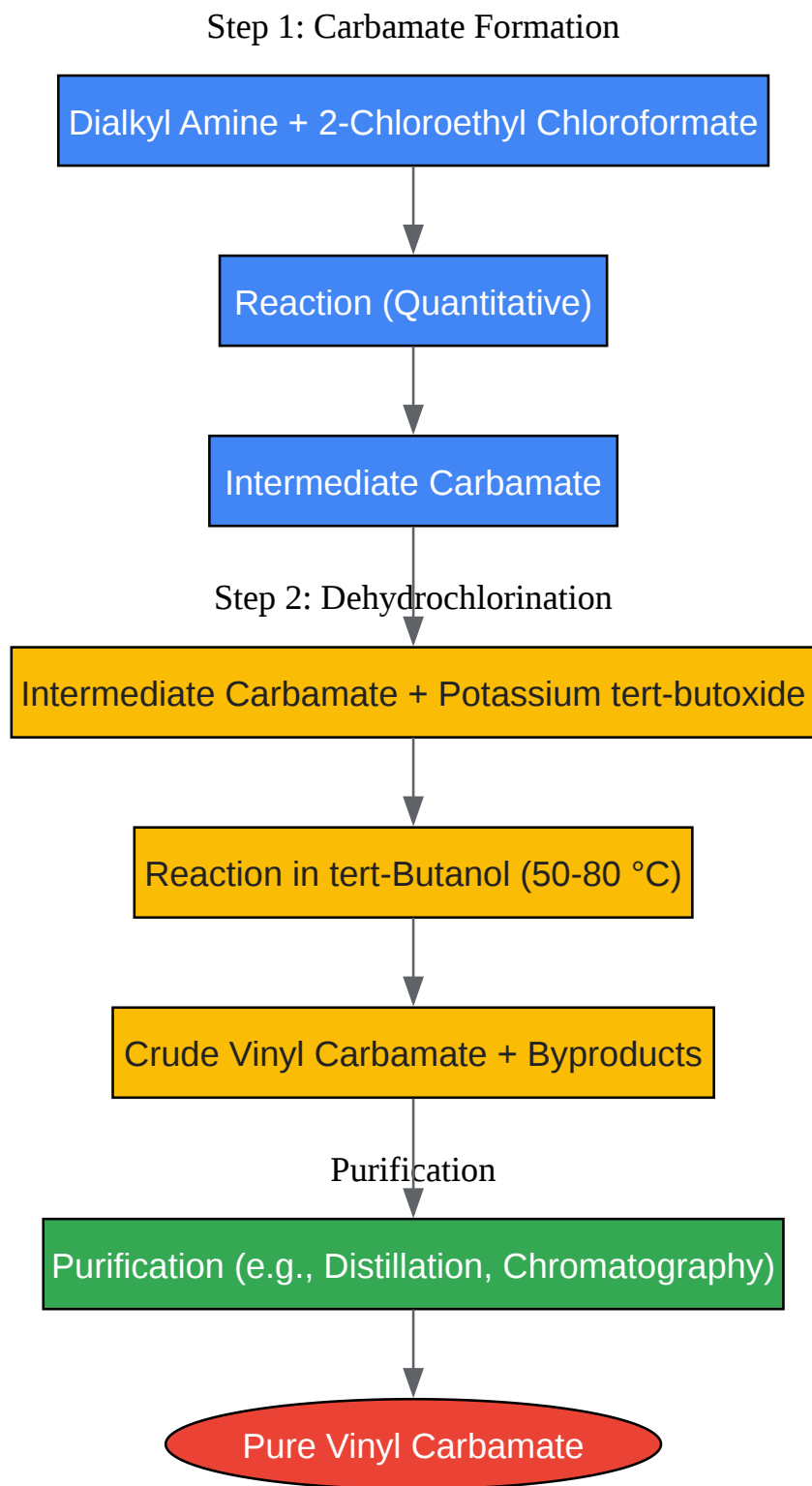
Vinyl carbamates are valuable monomers and synthetic intermediates in the pharmaceutical and polymer industries. Their utility stems from their unique reactivity, allowing for a variety of chemical transformations. However, the lack of commercially available vinyl carbamates necessitates efficient and scalable synthetic protocols. This document outlines several methods for the scale-up synthesis of vinyl carbamates, providing detailed experimental procedures, comparative data, and workflow visualizations to guide researchers in selecting and implementing the most suitable method for their needs. While historically, the synthesis of vinyl carbamates has been challenged by expensive reagents and difficult purification procedures, newer methods offer more accessible and scalable solutions.<sup>[1][2]</sup>

## Synthetic Strategies for Vinyl Carbamates

Several synthetic routes to vinyl carbamates have been reported, each with its own advantages and limitations regarding scalability, cost, and substrate scope. The most common methods include the reaction of amines with **vinyl chloroformate**, a two-step dehydrochlorination process, the Curtius rearrangement of acryloyl azide, and a modern approach involving the cleavage of NH-1,2,3-triazoles.

A general overview of the primary synthetic pathways is presented below:





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## References

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- 2. Vinyl carbonates, vinyl carbamates, and related monomers: synthesis, polymerization, and application - Chemical Society Reviews (RSC Publishing) [pubs.rsc.org]
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